

# Comparison Guide: Benchmarking New Physics Models with Projected SPPC Data

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This guide provides an objective comparison of benchmark models for new physics searches at the proposed Super Proton-Proton Collider (**SPPC**). As the **SPPC** is a next-generation collider, this document is based on projected performance and simulated data. The **SPPC** is envisioned as the second phase of the Circular Electron-Positron Collider (CEPC-**SPPC**) project, with a proposed timeline for construction starting post-2044.<sup>[1][2]</sup> It is designed to be a discovery machine at the energy frontier, with a baseline center-of-mass energy of 125 TeV, and a potential earlier stage at 75 TeV.<sup>[1][3]</sup>

This guide focuses on two well-motivated and distinct classes of new physics scenarios: a high-mass neutral gauge boson ( $Z'$  boson) and Supersymmetry (SUSY). These benchmarks are commonly used to evaluate the physics potential of future hadron colliders.

## Data Presentation: Projected Sensitivity at SPPC

The following tables summarize the projected discovery reach for selected new physics benchmarks at the **SPPC**. The performance metrics are based on studies for future hadron colliders with similar energy scales (e.g., 100-125 TeV) and an assumed integrated luminosity of  $30 \text{ ab}^{-1}$ .

Table 1: Projected Mass Reach for a Sequential Standard Model (SSM)  $Z'$  Boson

The Sequential Standard Model (SSM) Z' boson is a hypothetical massive particle that has the same couplings to Standard Model fermions as the Z boson. Its primary discovery mode at a hadron collider is through the Drell-Yan process, resulting in a resonant peak in the dilepton (electron-electron or muon-muon) invariant mass spectrum.[4]

Benchmark Model	Production Channel	Signature Final State	Projected 5σ Mass Reach (125 TeV SPPC)	Key Standard Model Backgrounds
SSM Z' Boson	Quark-Antiquark Annihilation (Drell-Yan)	High-mass Dilepton Resonance (e <sup>+</sup> e <sup>-</sup> , μ <sup>+</sup> μ <sup>-</sup> )	~50 TeV	Drell-Yan (Z/γ* → ℓ <sup>+</sup> ℓ <sup>-</sup> ), t-tbar, Diboson (WW, WZ, ZZ)

Note: The mass reach is extrapolated from studies for the 100 TeV FCC-hh, which indicate a reach of up to 43 TeV.[4] The higher energy of the **SPPC** (125 TeV) is expected to extend this reach significantly.

Table 2: Projected Mass Reach for Supersymmetry (Simplified Model)

Supersymmetry (SUSY) posits a symmetry between fermions and bosons, predicting a superpartner for each Standard Model particle.[5][6] A common benchmark involves the strong production of gluinos (the superpartner of the gluon), which subsequently decay into quarks and the lightest supersymmetric particle (LSP), a stable particle that escapes detection and is a dark matter candidate.[7][8] This leads to a signature of multiple jets and large missing transverse energy (MET).

Benchmark Scenario	Production Channel	Signature Final State	Projected 5 $\sigma$ Mass Reach (125 TeV SPPC)	Key Standard Model Backgrounds
Gluino Pair Production (Simplified Model)	Gluon-Gluon Fusion	Multiple Jets + Missing Transverse Energy (MET)	~20-25 TeV	Z( $\rightarrow$ $\nu\nu$ )+jets, W( $\rightarrow$ $\ell\nu$ )+jets, t-tbar, QCD multijet

Note: The mass reach for gluinos at the 14 TeV LHC is approximately 2.4 TeV.[\[5\]](#) Future colliders like the **SPPC** are expected to extend this reach by an order of magnitude.

## Experimental Protocols

The search for new physics at the **SPPC** will leverage methodologies refined at the Large Hadron Collider (LHC). A typical search analysis follows a structured protocol, which is outlined below.

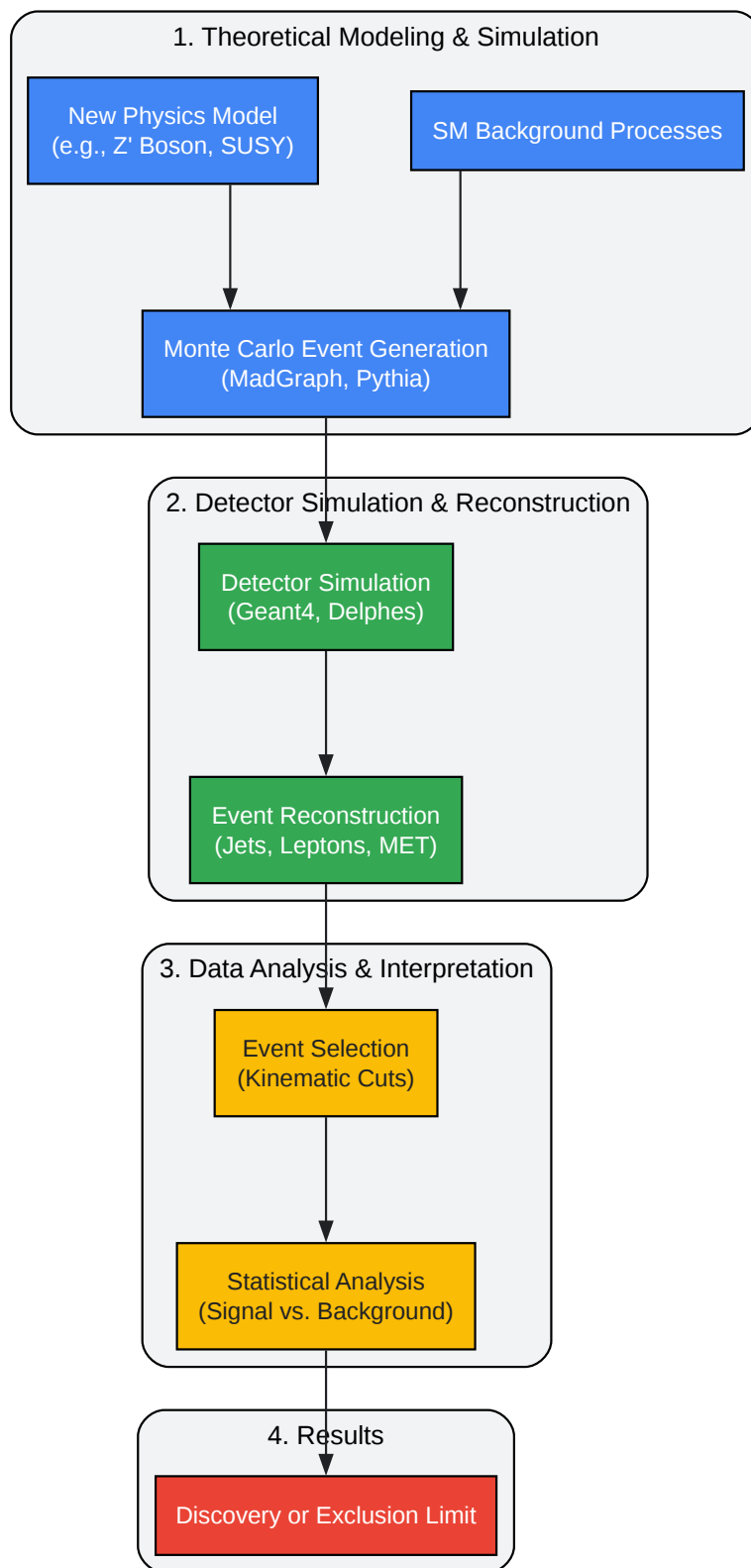
- Signal and Background Modeling:
  - Model Implementation: New physics models are implemented in simulation tools. For example, the Lagrangian of a Z' model or a SUSY scenario is implemented using tools like FeynRules.
  - Monte Carlo Event Generation: Proton-proton collisions are simulated using Monte Carlo event generators. The "hard" scattering process (e.g.,  $q \bar{q} \rightarrow Z'$ ) is calculated using matrix element generators like MadGraph5\_aMC@NLO. This is then interfaced with parton shower and hadronization programs like Pythia8 to simulate the full collision event. [\[9\]](#)
  - Background Simulation: All relevant Standard Model processes that can mimic the signal signature are simulated with high statistical precision.
- Detector Simulation:

- The interaction of final-state particles with the detector is simulated using software based on Geant4.
- To expedite preliminary studies, a parameterized "fast simulation" of a generic future collider detector, such as Delphes, is often employed. This simulates the detector's response (e.g., tracking efficiency, energy resolution) without the computational overhead of a full simulation.
- Event Reconstruction and Selection:
  - Object Reconstruction: Algorithms are used to reconstruct high-level physics objects from the simulated detector signals. This includes identifying and measuring the momentum of electrons, muons, photons, and jets. Missing transverse energy (MET) is calculated from the vector sum of the transverse momenta of all reconstructed objects.
  - Event Selection ("Cuts"): A set of selection criteria is applied to the reconstructed events to enhance the signal-to-background ratio. For a  $Z' \rightarrow \ell^+\ell^-$  search, this would involve requiring two high-energy, isolated leptons with a large invariant mass. For a gluino search, it would involve requiring multiple high-energy jets and a large amount of MET.
- Statistical Analysis:
  - Background Estimation: Data-driven techniques are often used to estimate the contribution of background processes in the final selected sample, reducing reliance on simulation alone.
  - Hypothesis Testing: A statistical framework is used to quantify the significance of any observed excess of events over the expected background. A discovery is typically claimed when the probability of the background fluctuating to produce the observed signal is less than that corresponding to a "5-sigma" effect. If no excess is found, the results are used to set upper limits on the production cross-section of the new physics model and exclude regions of its parameter space (e.g., setting a lower limit on the possible mass of the  $Z'$  boson).<sup>[9]</sup>

## Visualizations

## Experimental Workflow

The following diagram illustrates the logical flow of a typical experimental search for new physics at a hadron collider like the **SPPC**.

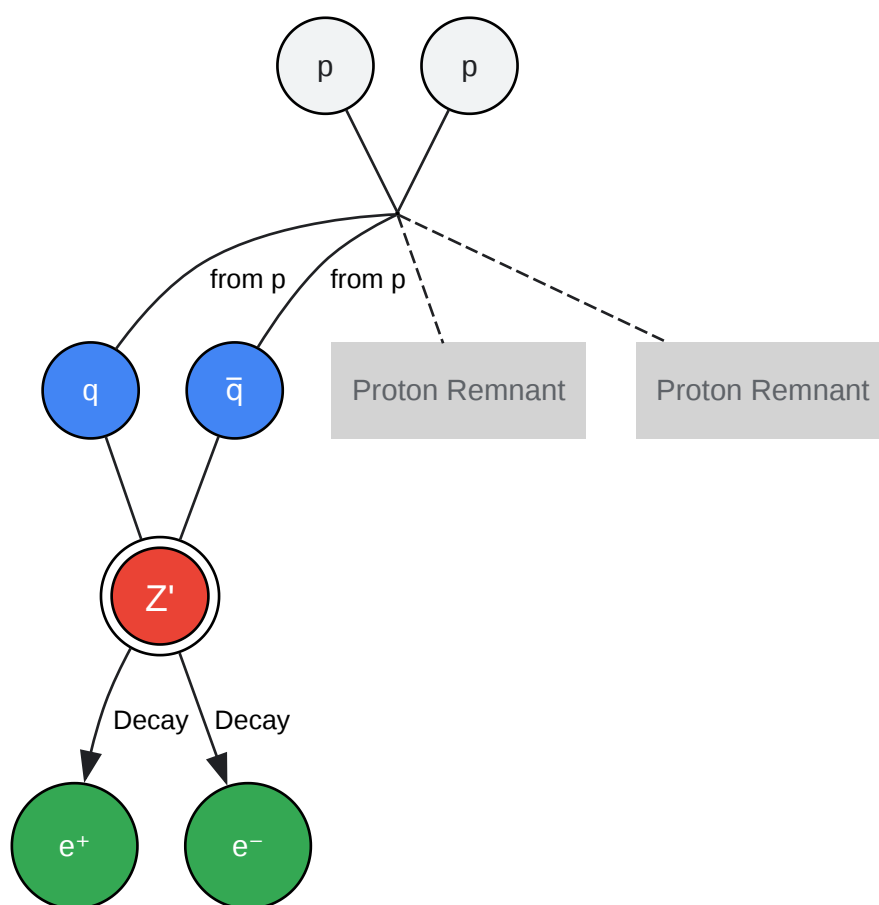


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A generic workflow for a new physics search.

## Benchmark Process: Z' Boson Decay

This diagram shows the production and decay of a hypothetical Z' boson, a key benchmark for new physics searches at the **SPPC**. Protons (p) collide, and a quark (q) from one proton annihilates with an antiquark ( $\bar{q}$ ) from the other, producing a Z' boson, which then decays into a high-energy electron-positron pair.



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Production and decay of a Z' boson.

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